

# "2-(4-Iodophenyl)ethanol" potential research applications

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## Compound of Interest

Compound Name: 2-(4-Iodophenyl)ethanol

CAS No.: 52914-23-5

Cat. No.: B1305254

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An In-depth Technical Guide to **2-(4-Iodophenyl)ethanol**: A Versatile Building Block in Modern Research

## Authored by: Gemini, Senior Application Scientist

### Abstract

**2-(4-Iodophenyl)ethanol** is a bifunctional organic molecule that has garnered significant attention as a versatile building block in diverse fields of chemical and biomedical research. Its structure, comprising a reactive primary alcohol and an aryl iodide moiety, provides two distinct handles for a wide array of chemical transformations. This technical guide offers a comprehensive exploration of the potential research applications of **2-(4-Iodophenyl)ethanol**, targeting researchers, scientists, and professionals in drug development. We will delve into its fundamental physicochemical properties, established synthetic routes, and its pivotal role as an intermediate in organic synthesis, medicinal chemistry, and the burgeoning field of radiochemistry for molecular imaging. Detailed experimental protocols, data summaries, and mechanistic diagrams are provided to serve as a practical resource for leveraging this compound's unique chemical attributes in the laboratory.

## Introduction to 2-(4-Iodophenyl)ethanol

**2-(4-Iodophenyl)ethanol**, also known as 4-iodophenethyl alcohol, is an aromatic primary alcohol distinguished by the presence of an iodine atom at the para-position of the phenyl ring. [1][2] This substitution is critical; the carbon-iodine bond is the most reactive among the halogens in common cross-coupling reactions, making it an excellent substrate for constructing more complex molecular architectures.[3][4] Simultaneously, the terminal hydroxyl group offers a site for classic alcohol chemistry, including oxidation, esterification, and etherification. This dual reactivity makes **2-(4-Iodophenyl)ethanol** a valuable and strategic precursor in multi-step synthetic campaigns.[5]

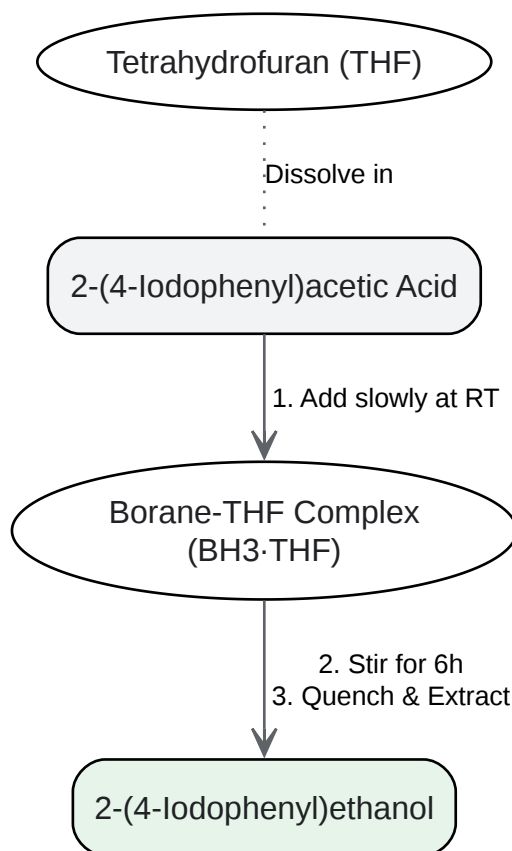
## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in research and development. The key properties of **2-(4-Iodophenyl)ethanol** are summarized below.

Property	Value	Source(s)
CAS Number	52914-23-5	[1][2][6]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> I <sub>1</sub> O	[1][7]
Molecular Weight	248.06 g/mol	[1][2]
Appearance	Off-white to yellow solid	[2]
Melting Point	48-49 °C	[2]
Boiling Point	275.7 °C at 760 mmHg	[1][2]
Density	1.749 g/cm <sup>3</sup>	[1]
Flash Point	121 °C	[2]
InChI Key	GYUSTTSSRXDFKG-UHFFFAOYSA-N	[7]
Storage Temperature	2-8 °C, protect from light	[2][6]

## Synthesis of 2-(4-Iodophenyl)ethanol

The most direct and common laboratory-scale synthesis of **2-(4-iodophenyl)ethanol** involves the reduction of its corresponding carboxylic acid, 2-(4-iodophenyl)acetic acid. This transformation is efficiently achieved using a borane-tetrahydrofuran complex.



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Caption: Synthetic workflow for **2-(4-iodophenyl)ethanol** via reduction.

Experimental Protocol: Reduction of 2-(4-iodophenyl)acetic Acid<sup>[2]</sup>

- Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-(4-iodophenyl)acetic acid (1.0 eq) in anhydrous tetrahydrofuran (THF).
- Reagent Addition: To the stirred solution at room temperature, slowly add a 1.0 M solution of borane-tetrahydrofuran complex (1.0 eq).
- Reaction: Continue stirring the reaction mixture at room temperature for approximately 6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

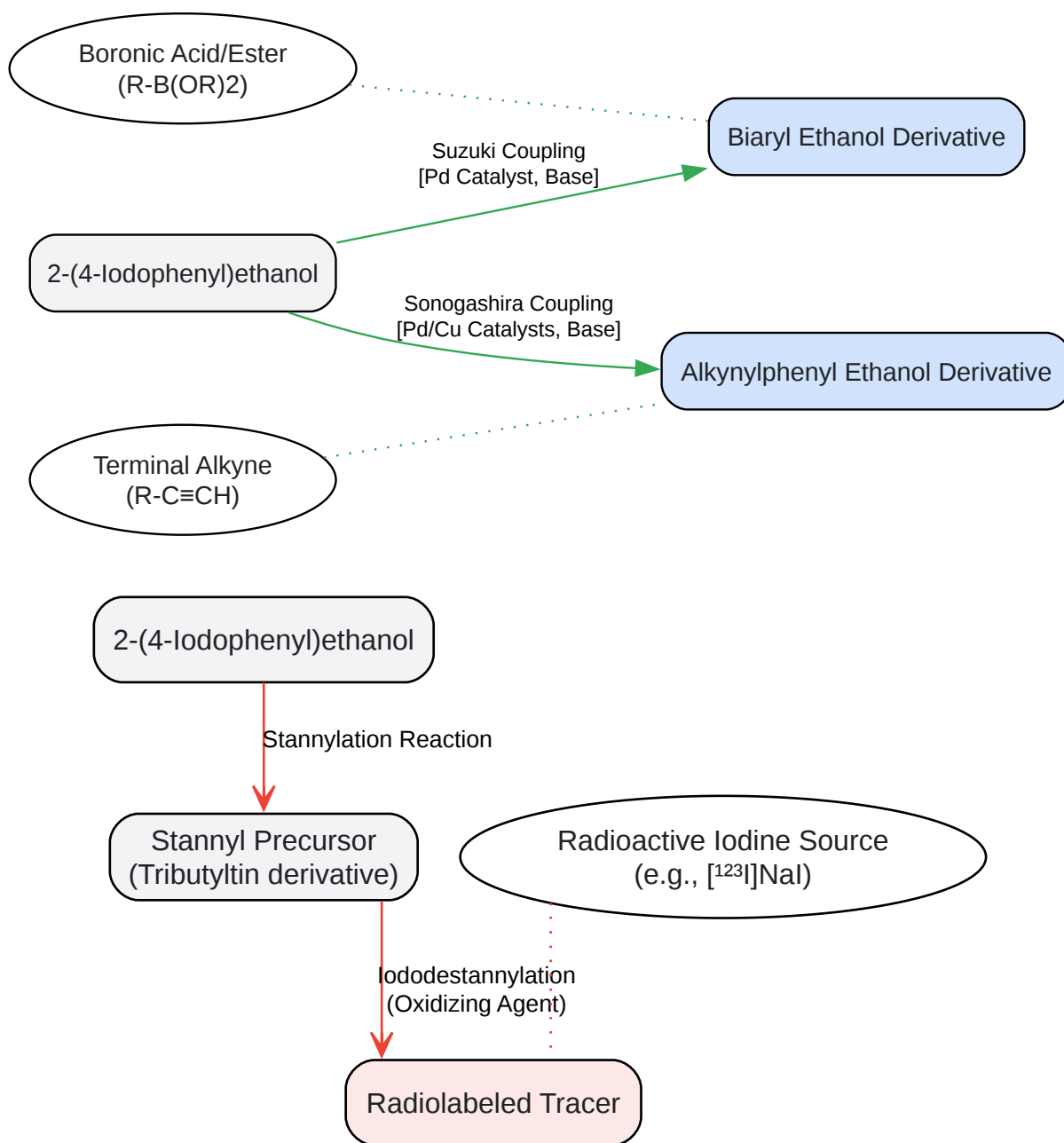
- **Work-up:** Upon completion, carefully quench the reaction by diluting with a saturated sodium chloride solution. Adjust the pH to ~13 with an aqueous sodium hydroxide solution.
- **Extraction:** Extract the aqueous layer multiple times with ethyl acetate. Combine the organic phases.
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product, **2-(4-iodophenyl)ethanol**, which can often be used in subsequent steps without further purification.

## Core Application: A Versatile Building Block in Organic Synthesis

The primary utility of **2-(4-iodophenyl)ethanol** lies in its capacity as a versatile organic building block. The aryl iodide is a premier functional group for palladium-catalyzed cross-coupling reactions, which are foundational methods for constructing C-C and C-heteroatom bonds in modern organic chemistry.<sup>[4]</sup>

### Palladium-Catalyzed Cross-Coupling Reactions

The carbon-iodine bond is the most reactive of the carbon-halogen bonds in oxidative addition to a Pd(0) catalyst, the crucial first step in many cross-coupling cycles. This allows reactions like Suzuki, Sonogashira, and Heck couplings to proceed under relatively mild conditions.



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## Sources

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